Technical Profile: Spectroscopic Data of 2-Chloro-6-(trifluoromethoxy)quinoline

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Compound of Interest

Compound Name:	*2-chloro-6-(trifluoroMethoxy)quinoline*
CAS No.:	*577967-67-0*
Cat. No.:	*B1428594*

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Compound Identity

- IUPAC Name: **2-chloro-6-(trifluoromethoxy)quinoline**[1]
- Molecular Formula: C

  H

  ClF

  NO[1]
- Molecular Weight: 247.60 g/mol [1]
- Key Substituents:
  - C2-Chlorine: Reactive handle for S

    Ar displacements (e.g., with amines, alkoxides).[1]

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- C6-Trifluoromethoxy (-OCF

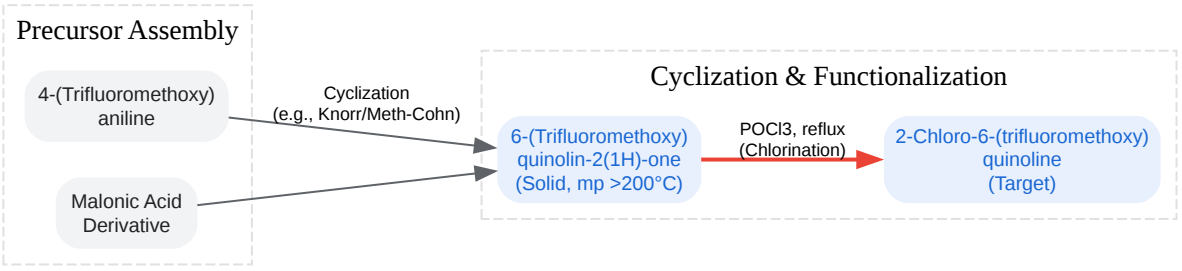
  ): Lipophilic, metabolically stable electron-withdrawing group.[1]

Synthesis & Provenance

To understand the impurity profile and spectroscopic signals, one must understand the origin of the sample. This compound is typically synthesized via the chlorination of the corresponding quinolone.

Synthetic Pathway

The most robust route involves the cyclization of 4-(trifluoromethoxy)aniline followed by chlorination.[1]



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Figure 1: Synthetic workflow. The transformation from the amide (C=O) to the imidoyl chloride (C-Cl) is the critical step monitored by NMR/MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: Chloroform-d (CDCl

)

The introduction of the chlorine atom at C2 and the -OCF

group at C6 creates a distinct substitution pattern. The loss of the C2 proton (present in the parent quinoline at

8.9) is the primary indicator of successful chlorination.

H NMR Data (400 MHz)

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-4	8.05 – 8.12	Doublet (d)		Deshielded by ring nitrogen; characteristic quinoline doublet.[1]
H-8	7.98 – 8.05	Doublet (d)		Peri-position to Nitrogen; typically the most downfield benzenoid proton.[1]
H-5	7.65 – 7.70	Small Doublet (d)		Ortho to -OCF .[1] Appears as a narrow doublet due to meta-coupling.[1]
H-7	7.50 – 7.58	dd		Ortho to -OCF ; distinct doublet of doublets.[1]
H-3	7.38 – 7.45	Doublet (d)		Upfield doublet; shielded by the adjacent C2-Cl relative to H-4.[1]

F NMR Data

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The fluorine signal is a singlet, confirming the chemical equivalence of the three fluorine atoms in the -OCF

group.

- Shift:

  -57.5 to -58.5 ppm (Singlet).

  - Note: This distinguishes it from the trifluoromethyl (-CF

) analog, which typically resonates at -63 ppm.[1]

C NMR Data (100 MHz, Predicted Key Signals)

- C-2 (C-Cl): ~150.0 ppm (Quaternary, weak intensity).[1]
- C-6 (C-OCF

  ): ~146.0 ppm (Broad/split due to C-F coupling).[1]
- -OCF

  : ~120.5 ppm (Quartet,

  Hz).[1]
- C-4: ~138.0 ppm.[1]
- C-3: ~123.0 ppm.[1]

Mass Spectrometry (MS)

Method: GC-MS (Electron Impact, 70 eV) or LC-MS (ESI+)[1]

The mass spectrum provides confirmation of the molecular weight and the presence of chlorine (isotope pattern).

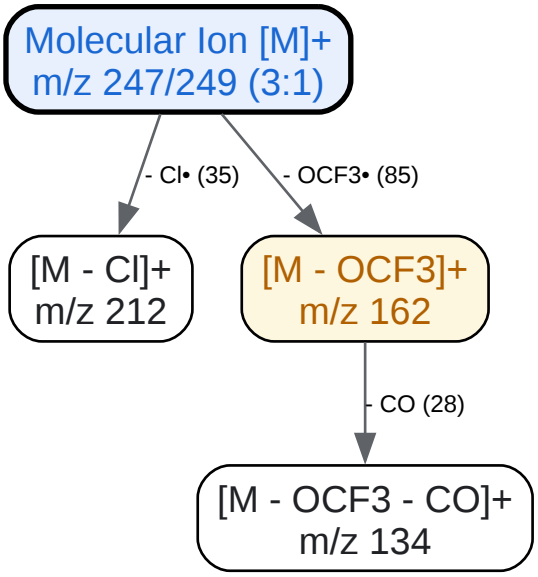
Key Ions

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m/z	Intensity	Assignment	Interpretation
247	100%	[M] (Cl)	Molecular ion.[1] Stable aromatic heterocycle.
249	~33%	[M+2] (Cl)	Confirms presence of one chlorine atom (3:1 ratio).[1]
212	Medium	[M – Cl]	Loss of radical chlorine.
162	High	[M – OCF]	Cleavage of the ether bond; loss of trifluoromethoxy radical (Mass 85).[1]
134	Low	[M – OCF – CO]	Ring contraction/degradation after side-chain loss.[1]

Fragmentation Pathway

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Figure 2: Primary fragmentation pathways observed in Electron Impact (EI) MS.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on solid/oil.[1]

- C-H Stretch (Aromatic): 3050 – 3100 cm

  (Weak).[1]

- C=N / C=C Ring Stretch: 1580 – 1620 cm

  (Characteristic quinoline bands).[1]

- C-F Stretch (Trifluoromethoxy): 1150 – 1280 cm

  (Very Strong, Broad).[1]

  - Diagnostic: This is often the strongest band in the spectrum.

- C-Cl Stretch: 1050 – 1080 cm

  (Medium/Strong).[1]

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- Out-of-Plane Bending (Ar-H): 820 – 850 cm

  (Indicative of 1,2,4-trisubstituted benzene ring).[1]

Quality Control & Storage

- Appearance: Off-white to pale yellow solid (low melting) or viscous oil (depending on purity/crystallinity).[1]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The C2-Cl bond is susceptible to hydrolysis over long periods if exposed to moisture.[1]
- HPLC Purity: Monitor at 254 nm. The -OCF

  group provides significant lipophilicity, resulting in longer retention times on C18 columns compared to unsubstituted quinoline.

References

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